

Dimethyl Ethylenemalonate: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *Dimethyl ethylenemalonate*

Cat. No.: B099043

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **dimethyl ethylenemalonate** (CAS No. 17041-60-0). The information is compiled to assist laboratory personnel in minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

Dimethyl ethylenemalonate is a colorless to light yellow liquid with a fruity odor. While comprehensive toxicity data is not readily available, it is known to pose a risk of irritation to the eyes and skin. Therefore, appropriate precautions must be taken to avoid direct contact.

Table 1: Hazard Identification

Hazard Classification	Description
Physical Hazards	Combustible liquid[1]
Health Hazards	Causes skin irritation
Causes serious eye irritation	
May cause respiratory irritation	
Environmental Hazards	No data available

First Aid Measures

Prompt and appropriate first aid is crucial in the event of exposure. The following table summarizes the recommended procedures.

Table 2: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

Dimethyl ethylenemalonate is a combustible liquid with a flash point of 97 °C (206.6 °F) in a closed cup.[1]

Table 3: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards from Combustion	Carbon oxides
Special Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary. [2]
Further Information	Normal measures for preventive fire protection. [2]

Handling and Storage

Proper handling and storage procedures are essential to prevent exposure and maintain the chemical's integrity.

Safe Handling Protocols

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Spill Prevention: Handle with care to avoid spills.

Storage Conditions

- Container: Keep container tightly closed in a dry and well-ventilated place.
- Incompatibilities: Store away from oxidizing agents.
- Storage Class: 10 - Combustible liquids.[\[1\]](#)

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are critical for minimizing exposure.

Table 4: Exposure Controls and Personal Protective Equipment

Control Parameter	Specification
Engineering Controls	Handle in a fume hood.
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Physical and Chemical Properties

Table 5: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₁₀ O ₄ [3]
Molar Mass	158.15 g/mol
Appearance	Colorless to light yellow liquid
Density	1.111 g/mL at 25 °C [1]
Boiling Point	154 °C
Flash Point	97 °C (206.6 °F) - closed cup [1]
Refractive Index	n _{20/D} 1.447 [1]

Experimental Protocols

Protocol 1: Standard Handling Procedure

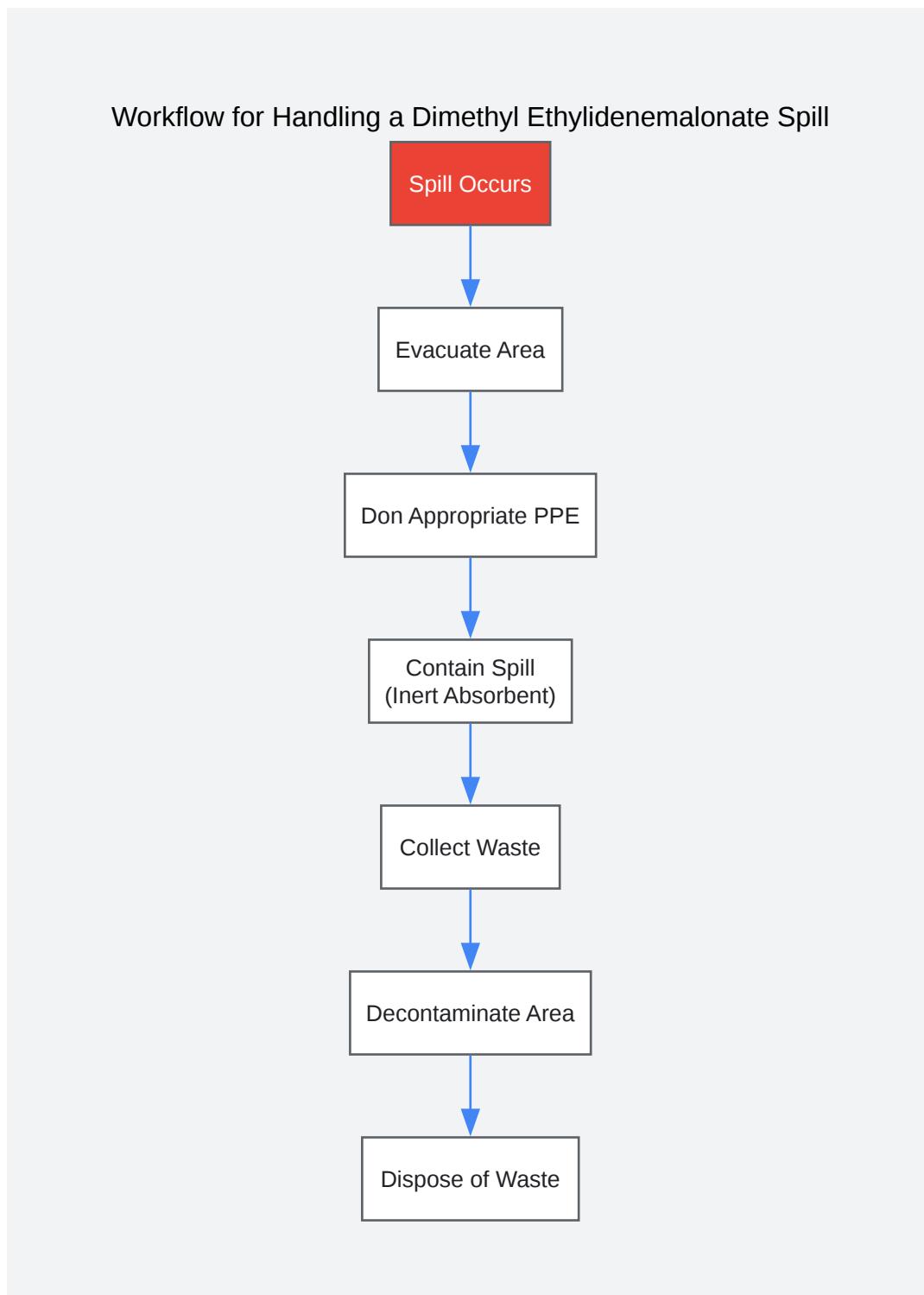
- Preparation: Before handling, ensure that the chemical fume hood is operational and that all necessary personal protective equipment (safety glasses, lab coat, compatible gloves) is worn.
- Dispensing: Carefully dispense the required amount of **dimethyl ethylenemalonate** in the fume hood. Avoid splashing.
- Reaction Setup: If used in a reaction, add it to the reaction vessel slowly and in a controlled manner.
- Post-Handling: Tightly seal the container after use and decontaminate any surfaces that may have come into contact with the chemical. Wash hands thoroughly.

Protocol 2: Chemical Spill Response

- Evacuation: Immediately evacuate the area of the spill, except for personnel involved in the cleanup.
- Ventilation: Ensure the area is well-ventilated.

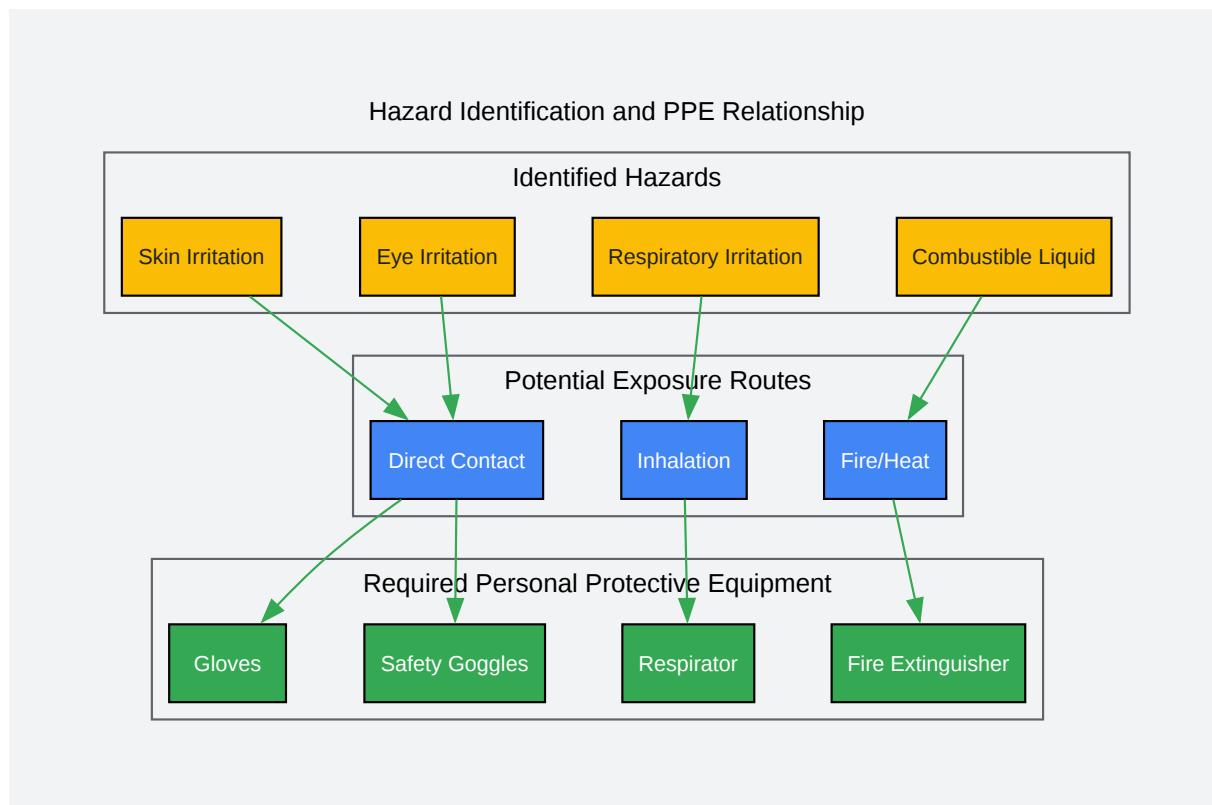
- Containment: Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials, such as sawdust.
- Collection: Collect the absorbed material into a suitable container for disposal.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

Visualizations



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Caption: Workflow for handling a chemical spill.



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Caption: Relationship between hazards and protective equipment.

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